

# Benzenesulfonyl azide molecular formula and weight

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## Compound of Interest

Compound Name: Benzenesulfonyl azide

Cat. No.: B1332189

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## Benzenesulfonyl Azide: A Core Technical Profile

For researchers, scientists, and professionals engaged in drug development and chemical synthesis, a precise understanding of reagent properties is fundamental. This document provides a concise technical profile of **benzenesulfonyl azide**, focusing on its essential molecular characteristics.

## Molecular Properties of Benzenesulfonyl Azide

The fundamental molecular attributes of **benzenesulfonyl azide** are summarized below. These values are critical for stoichiometric calculations in synthesis, analytical characterization, and computational modeling.

| Property          | Value            | Reference       |
|-------------------|------------------|-----------------|
| Molecular Formula | C6H5N3O2S        | [1][2][3][4][5] |
| Molecular Weight  | 183.19 g/mol     | [1][2][3]       |
| Exact Mass        | 183.010248 g/mol | [4]             |

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## References

- 1. Benzenesulfonyl azide | 938-10-3 | Benchchem [benchchem.com]
- 2. Benzenesulfonyl azide | C<sub>6</sub>H<sub>5</sub>N<sub>3</sub>O<sub>2</sub>S | CID 555606 - PubChem [pubchem.ncbi.nlm.nih.gov]
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